

A Comprehensive Guide to the Nomenclature of Isopropylamine Hydrochloride

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Compound of Interest

Compound Name: *Isopropylamine hydrochloride*

Cat. No.: B099802

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For researchers, scientists, and professionals in drug development, precise communication is paramount. The consistent and accurate naming of chemical compounds is a cornerstone of this clarity. This technical guide provides a detailed overview of the synonyms, nomenclature, and key identifiers for **Isopropylamine hydrochloride**, a compound frequently utilized in organic synthesis and pharmaceutical development.

Core Identification:

- Chemical Name: **Isopropylamine hydrochloride**
- CAS Number: 15572-56-2[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Molecular Formula: C₃H₁₀ClN[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Molecular Weight: 95.57 g/mol [\[1\]](#)[\[4\]](#)[\[5\]](#)[\[8\]](#)

Table of Synonyms and Identifiers

To facilitate easy reference and comparison, the various names and identifiers for **Isopropylamine hydrochloride** found in chemical literature are summarized below. This data has been compiled from numerous chemical databases and supplier information.

| Category | Synonym/Identifier | Source/Reference |
|---|---|--|
| IUPAC Name | propan-2-amine;hydrochloride[4] | PubChem |
| 2-propanamine hydrochloride | Sigma-Aldrich | |
| propan-2-ylazanium chloride[10] | PubChem | |
| Common Synonyms | 2-Aminopropane hydrochloride[1][5][6] | ChemicalBook, Apollo Scientific, Santa Cruz Biotechnology, Guidechem |
| Isopropylammonium chloride[1][2][3][6][7][8][9] | ChemicalBook, CymitQuimica, CAS Database, NIST WebBook, TCI | |
| Propan-2-amine hydrochloride[1][2][6] | ChemicalBook, Apollo Scientific, CymitQuimica, Guidechem | |
| Monoisopropylamine hydrochloride[2][3][6] | CymitQuimica, CAS Database, Guidechem | |
| iso-Propylamine hydrochloride[2][6] | CymitQuimica, Guidechem | |
| Isopropylamine HCl[1] | ChemicalBook | |
| Propan-2-ylamine HCl[1] | ChemicalBook | |
| Other Identifiers | EINECS Number: 239-629-2[3][6] | CAS Database, Guidechem |
| MDL Number: MFCD00050705[1] | ChemicalBook, Apollo Scientific | |
| PubChem CID: 6432137[4][6] | PubChem, Guidechem | |

InChI:

InChI=1S/C3H9N.CIH/c1-3(2)4;/h3H,4H2,1-2H3;1H[2][3]
[4][6][7]

CymitQuimica, Sigma-Aldrich,
CAS Database, PubChem,
Guidechem, NIST WebBook

InChIKey:

ISYORFGKSZLPNW-
UHFFFAOYSA-N[2][4][6][7]

CymitQuimica, Sigma-Aldrich,
PubChem, Guidechem, NIST
WebBook

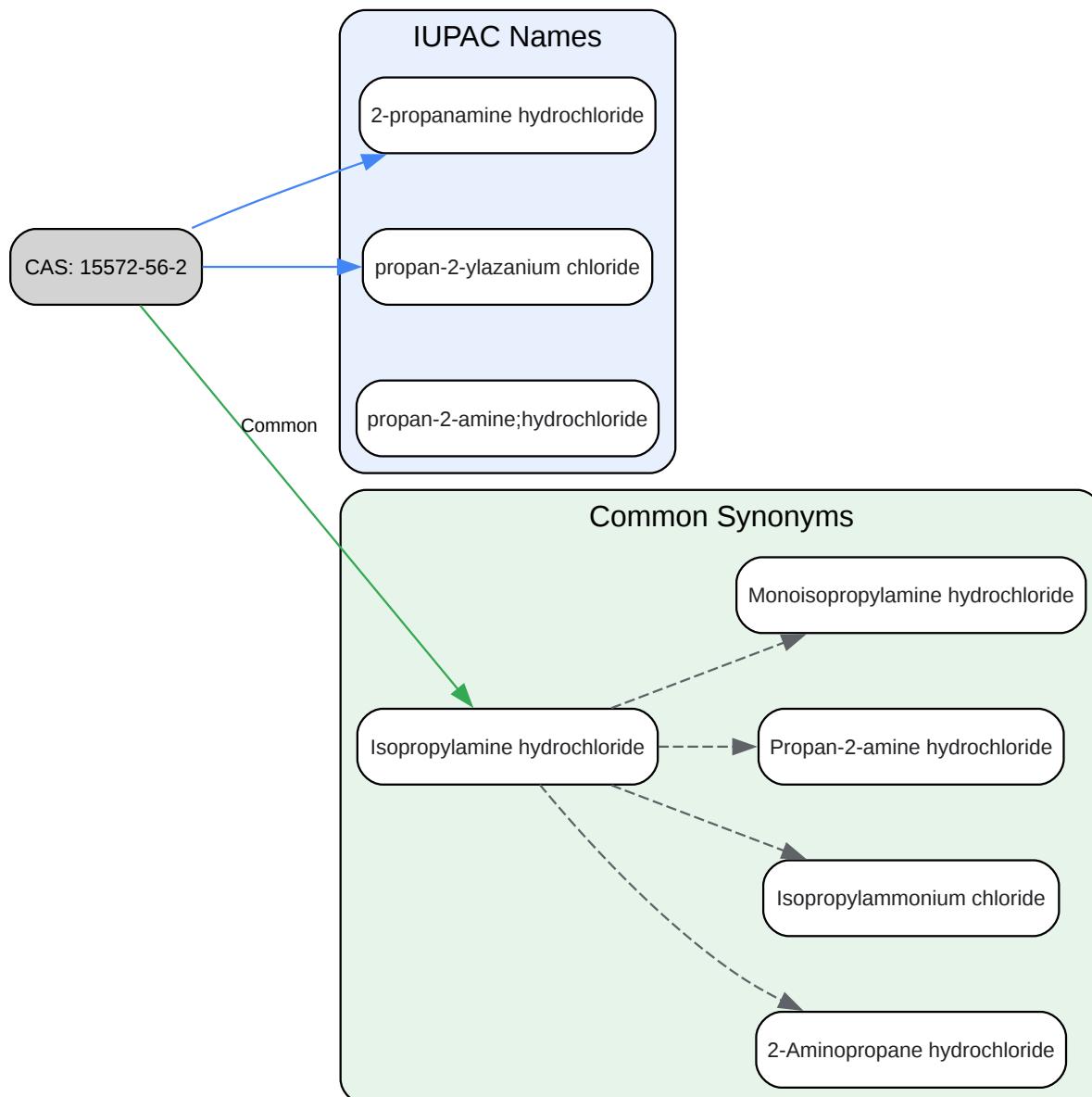
Canonical SMILES:

CC(C)N.CI[6]

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Relationship Between Synonyms

The following diagram illustrates the hierarchical and synonymous relationships between the various names for **Isopropylamine hydrochloride**. The primary CAS number serves as the central identifier, linking all alternative nomenclature.

[Click to download full resolution via product page](#)**Nomenclature relationships for Isopropylamine hydrochloride.**

Experimental Protocols

A comprehensive search of the general chemical literature did not yield detailed, standalone experimental protocols for the synthesis, purification, or analysis of **Isopropylamine hydrochloride**. Such procedures are typically embedded within broader synthetic routes in patents and scholarly articles and may require access to specialized chemical databases for detailed extraction. Researchers are advised to consult primary research articles and patents that cite the use of this compound for specific experimental details relevant to their application.

General Synthetic Approach:

Isopropylamine hydrochloride is typically prepared through the reaction of isopropylamine with hydrochloric acid. Isopropylamine itself can be synthesized by the reaction of isopropyl alcohol with ammonia over a catalyst.[\[11\]](#)

- $(CH_3)_2CHOH + NH_3 \rightarrow (CH_3)_2CHNH_2 + H_2O$ (Synthesis of Isopropylamine)
- $(CH_3)_2CHNH_2 + HCl \rightarrow (CH_3)_2CHNH_3^+Cl^-$ (Formation of **Isopropylamine hydrochloride**)

This represents a standard acid-base neutralization reaction to form the amine salt. The resulting hydrochloride salt often exhibits improved stability and handling characteristics compared to the free amine.

This guide provides a foundational understanding of the nomenclature associated with **Isopropylamine hydrochloride**. For specific applications, researchers should always refer to the primary literature and relevant safety data sheets.

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References

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